

# 2-Cyclohexylphenol: An In-Depth Technical Guide on Environmental Fate and Toxicity

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## Compound of Interest

Compound Name: 2-Cyclohexylphenol

Cat. No.: B093547

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the available information regarding the environmental fate and toxicity of **2-Cyclohexylphenol** (CAS No. 119-42-6). It is important to note at the outset that publicly accessible, quantitative experimental data for this specific substance is exceedingly limited. A UK government report on the prioritisation of alkylphenols for environmental risk assessment explicitly states that there is very little information on the environmental occurrence of **2-Cyclohexylphenol** and that hazard data, including for biodegradation, bioaccumulation, and toxicity, is scarce<sup>[1]</sup>.

This guide will therefore summarize the known information and, in the absence of specific experimental data, will detail the standard methodologies and experimental protocols, based on internationally recognized OECD guidelines, that would be required to thoroughly assess the environmental fate and toxicity of **2-Cyclohexylphenol**.

## Chemical Identity

Property	Value	Reference
Chemical Name	2-Cyclohexylphenol	[2]
Synonyms	o-Cyclohexylphenol, 2-Hydroxyphenylcyclohexane	[3][4]
CAS Number	119-42-6	[2]
Molecular Formula	C <sub>12</sub> H <sub>16</sub> O	[2][4]
Molecular Weight	176.26 g/mol	[2][4]
Physical Description	Solid	[5]

## Environmental Fate

The environmental fate of a chemical describes its transport and transformation in the environment. Key parameters include persistence (biodegradation, hydrolysis, photolysis), bioaccumulation, and mobility in soil and water.

## Persistence and Degradation

Persistence is a critical factor in assessing the environmental risk of a substance. It is determined by the rate of its degradation through biological (biodegradation) and abiotic (hydrolysis, photolysis) processes.

### Biodegradation:

No specific studies on the biodegradation rate of **2-Cyclohexylphenol** were identified in the public domain. While phenol itself is known to be biodegradable by various microorganisms, the addition of a cyclohexyl group can significantly alter a molecule's susceptibility to microbial degradation.[6]

### Hydrolysis and Photolysis:

No data on the hydrolysis or photolysis of **2-Cyclohexylphenol** were found. Phenolic compounds can be susceptible to photodegradation, but experimental data are necessary to determine the significance of this pathway for **2-Cyclohexylphenol**.

## Bioaccumulation

Bioaccumulation is the process by which a chemical is absorbed by an organism from its surrounding environment, leading to a concentration higher than in the environment. It is a key indicator of the potential for a substance to magnify through the food chain.

No experimental bioconcentration factor (BCF) or bioaccumulation factor (BAF) data for **2-Cyclohexylphenol** are publicly available.

## Mobility

The mobility of a chemical in the environment, particularly in soil, determines its potential to leach into groundwater or move into surface water. This is largely governed by its adsorption to soil and sediment particles.

No soil adsorption/desorption studies or soil organic carbon-water partitioning coefficient (Koc) values for **2-Cyclohexylphenol** were identified.

## Ecotoxicity

Ecotoxicity refers to the harmful effects of a substance on organisms in the environment. Standard tests are conducted on representatives of different trophic levels: aquatic plants (algae), invertebrates (e.g., *Daphnia*), and vertebrates (fish).

While the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals indicates that **2-Cyclohexylphenol** is "very toxic to aquatic life" and "very toxic to aquatic life with long lasting effects," specific quantitative data (LC50/EC50 values) are not provided in the publicly available literature.[5]

## Mammalian Toxicity

Information on the mammalian toxicity of **2-Cyclohexylphenol** is also limited. The GHS classification suggests it "causes severe skin burns and eye damage" and "causes skin irritation." [5] However, quantitative data such as LD50 (median lethal dose) or NOAEL (No-Observed-Adverse-Effect Level) values from acute or chronic studies are not available. For the parent compound, phenol, the oral LD50 in rats is 317 mg/kg.[6]

## Recommended Experimental Protocols for Data Generation

Given the significant data gaps, a comprehensive assessment of the environmental fate and toxicity of **2-Cyclohexylphenol** would require conducting a suite of studies according to internationally accepted guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD). The following sections outline the necessary experimental protocols.

### Environmental Fate Testing

To assess the biodegradability of **2-Cyclohexylphenol** in water, a study following OECD Guideline 301: Ready Biodegradability would be appropriate. The "Closed Bottle Test" (OECD 301D) is suitable for water-soluble compounds.

Experimental Protocol: OECD 301D - Closed Bottle Test

- **Preparation of Test Medium:** A mineral salt medium is prepared and saturated with air.
- **Inoculum:** The test is inoculated with a small number of microorganisms from a mixed population, typically from the effluent of a domestic wastewater treatment plant.
- **Test Substance Addition:** **2-Cyclohexylphenol** is added to the test bottles at a concentration of 2-5 mg/L.
- **Incubation:** The sealed bottles are incubated in the dark at a constant temperature (e.g., 20°C) for 28 days.
- **Oxygen Measurement:** The dissolved oxygen concentration is measured at the beginning and end of the test.
- **Data Analysis:** The biochemical oxygen demand (BOD) is calculated and expressed as a percentage of the theoretical oxygen demand (ThOD). A substance is considered readily biodegradable if it reaches the pass level of >60% ThOD within the 28-day period and within a 10-day window.

The potential for bioaccumulation in fish can be determined using OECD Guideline 305: Bioaccumulation in Fish: Aqueous and Dietary Exposure.

Experimental Protocol: OECD 305 - Aqueous Exposure Bioconcentration Fish Test

- **Test Organism:** A suitable fish species, such as the Zebrafish (*Danio rerio*) or Fathead Minnow (*Pimephales promelas*), is selected.
- **Exposure System:** A flow-through system is used to maintain a constant concentration of **2-Cyclohexylphenol** in the water.
- **Uptake Phase:** Fish are exposed to a sub-lethal concentration of the test substance for a period (e.g., 28 days) until a steady state is reached, where the concentration of the substance in the fish remains constant.
- **Depuration Phase:** The fish are then transferred to clean water, and the rate at which the substance is eliminated from their bodies is measured.
- **Sampling and Analysis:** Water and fish tissue samples are taken at regular intervals during both phases and analyzed for the concentration of **2-Cyclohexylphenol**.
- **Data Analysis:** The bioconcentration factor (BCF) is calculated as the ratio of the concentration of the substance in the fish to the concentration in the water at steady state.

The adsorption and desorption behavior of **2-Cyclohexylphenol** in soil can be evaluated using OECD Guideline 106: Adsorption - Desorption Using a Batch Equilibrium Method.

Experimental Protocol: OECD 106 - Batch Equilibrium Method

- **Soil Selection:** A range of characterized soils with varying organic carbon content and pH are selected.
- **Test Solution Preparation:** Solutions of **2-Cyclohexylphenol** in 0.01 M CaCl<sub>2</sub> are prepared at several concentrations.
- **Adsorption Phase:** Known masses of soil are equilibrated with the test solutions by shaking for a defined period (e.g., 24 hours) at a constant temperature.

- Analysis: The soil and aqueous phases are separated by centrifugation, and the concentration of **2-Cyclohexylphenol** in the aqueous phase is measured.
- Desorption Phase (Optional): The supernatant is replaced with a fresh solution of 0.01 M  $\text{CaCl}_2$ , and the mixture is re-equilibrated to determine the amount of substance that desorbs from the soil.
- Data Analysis: The amount of substance adsorbed to the soil is calculated by the difference between the initial and final aqueous concentrations. The soil adsorption coefficient ( $K_d$ ) is determined, and the organic carbon-normalized adsorption coefficient ( $K_{oc}$ ) is calculated.

## Ecotoxicity Testing

An acute toxicity test on fish should be conducted according to OECD Guideline 203: Fish, Acute Toxicity Test.

Experimental Protocol: OECD 203 - Fish, Acute Toxicity Test

- Test Organism: A recommended fish species (e.g., Rainbow Trout, Zebrafish) is used.
- Exposure: Fish are exposed to a range of concentrations of **2-Cyclohexylphenol** in a semi-static or flow-through system for 96 hours.
- Observations: Mortality and any sub-lethal effects (e.g., abnormal behavior) are recorded at 24, 48, 72, and 96 hours.
- Data Analysis: The median lethal concentration ( $LC_{50}$ ), the concentration that is lethal to 50% of the test fish, is calculated for each observation period.

To assess acute toxicity to aquatic invertebrates, OECD Guideline 202: *Daphnia* sp., Acute Immobilisation Test should be followed.

Experimental Protocol: OECD 202 - *Daphnia* sp., Acute Immobilisation Test

- Test Organism: *Daphnia magna* or *Daphnia pulex* are used.
- Exposure: The daphnids are exposed to a series of concentrations of **2-Cyclohexylphenol** for 48 hours under static conditions.

- **Observations:** The number of immobilized daphnids is recorded at 24 and 48 hours.
- **Data Analysis:** The median effective concentration (EC50), the concentration that immobilizes 50% of the daphnids, is calculated.

The effects on aquatic plants can be determined using OECD Guideline 201: Alga, Growth Inhibition Test.

Experimental Protocol: OECD 201 - Alga, Growth Inhibition Test

- **Test Organism:** A species of green algae, such as *Pseudokirchneriella subcapitata*, is used.
- **Exposure:** Exponentially growing algal cultures are exposed to a range of concentrations of **2-Cyclohexylphenol** for 72 hours.
- **Growth Measurement:** Algal growth is measured at 24, 48, and 72 hours by determining cell concentration (e.g., using a cell counter or spectrophotometer).
- **Data Analysis:** The EC50, the concentration that causes a 50% reduction in either growth rate or yield compared to the control, is calculated.

## Mammalian Toxicity Testing

An initial assessment of mammalian toxicity can be obtained through an acute oral toxicity study, following for example the OECD Guideline 423: Acute Oral Toxicity - Acute Toxic Class Method.

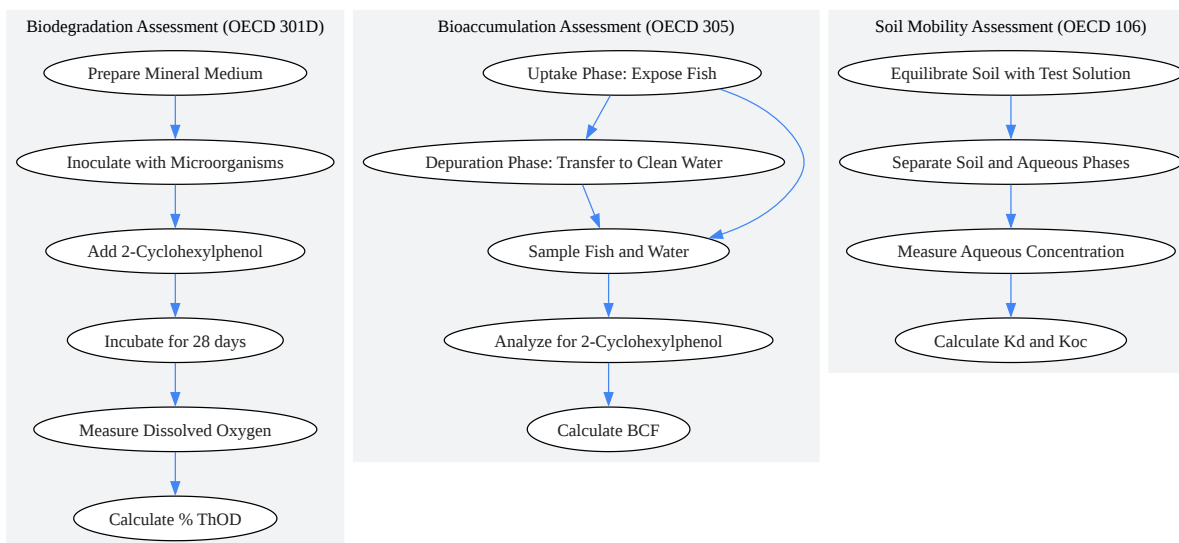
Experimental Protocol: OECD 423 - Acute Toxic Class Method

- **Test Animal:** Typically, female rats are used.
- **Dosing:** A stepwise procedure is used where a small group of animals (e.g., 3) is dosed at a defined starting dose level.
- **Observation:** The animals are observed for mortality and clinical signs of toxicity for up to 14 days.

- Procedure: Depending on the outcome (survival or death), the dose for the next group of animals is either increased or decreased.
- Data Analysis: The results allow for the classification of the substance into one of several toxicity classes based on the LD50 value.

## Visualizations of Experimental Workflows

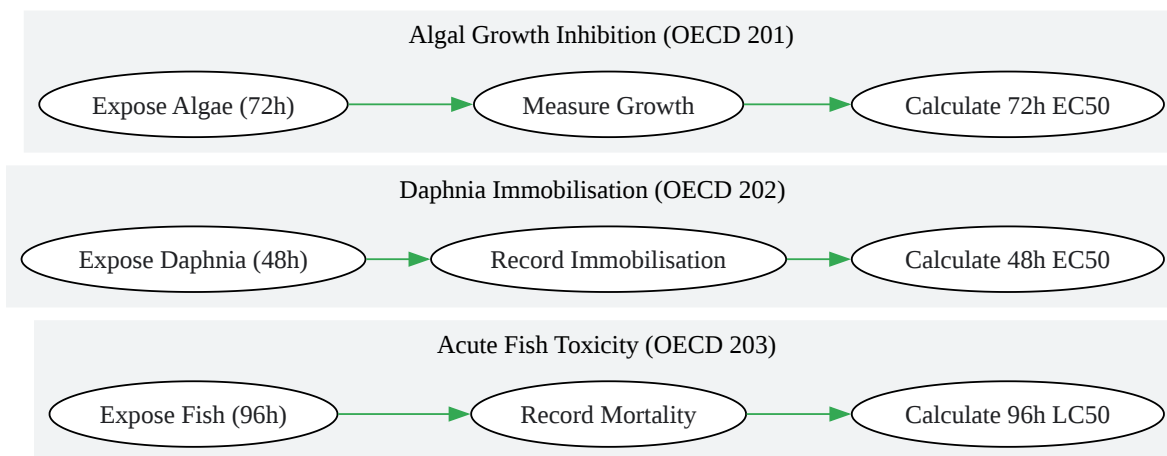
The following diagrams illustrate the logical flow of the experimental protocols described above.



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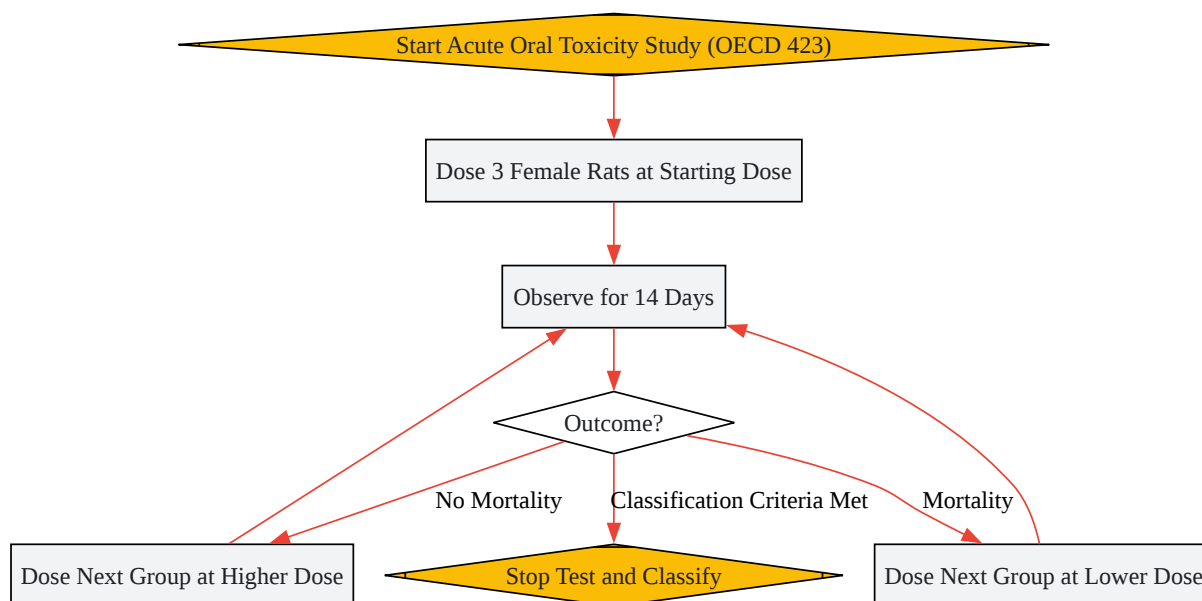


Caption: Workflow for Environmental Fate Assessment.



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Caption: Workflow for Ecotoxicity Testing.



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Caption: Workflow for Acute Oral Toxicity Assessment.

## Conclusion

While **2-Cyclohexylphenol** is commercially available and listed in chemical inventories, there is a significant lack of publicly available data on its environmental fate and toxicity. The qualitative hazard classifications suggest that it may pose a risk to the aquatic environment and human health. To conduct a thorough environmental risk assessment and ensure safe handling and use, it is imperative that the data gaps identified in this guide are filled through rigorous experimental testing following standardized international protocols. The experimental workflows provided herein offer a roadmap for generating the necessary data to characterize the environmental and toxicological profile of **2-Cyclohexylphenol**.

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